Alexamorelin reconstitution and storage protocol

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Compound of Interest	
Compound Name:	*Alexamorelin*
CAS No.:	*196808-85-2*
Cat. No.:	*B1665216*

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Application Notes and Protocols: **Alexamorelin**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alexamorelin (Ala-His-D-2-methyl-Trp-Ala-Trp-D-Phe-Lys-NH2) is a synthetic heptapeptide that functions as a potent growth hormone secretagogue (GHS).[1] Like other GHSs, it acts on the growth hormone secretagogue receptor (GHSR), also known as the ghrelin receptor, to stimulate the release of growth hormone (GH) from the pituitary gland.[1][2] Its mechanism of action makes it a valuable tool for research in endocrinology, metabolism, and drug development.

This document provides detailed protocols for the proper reconstitution and storage of **Alexamorelin**, based on established best practices for synthetic peptides. Adherence to these guidelines is critical for maintaining the peptide's stability, biological activity, and ensuring the reproducibility of experimental results.

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Alexamorelin Properties

A summary of the key chemical properties of **Alexamorelin** is provided below.

Property	Value
Molecular Formula	$C_{50}H_{63}N_{13}O_7$
Molecular Weight	958.1 g/mol
Sequence	Ala-His-D-2-methyl-Trp-Ala-Trp-D-Phe-Lys-NH_2

(Data sourced from PubChem CID 10011122)[3]

Storage Protocols

Proper storage is essential to prevent degradation and preserve the integrity of **Alexamorelin**. Recommendations for both lyophilized and reconstituted forms are outlined below.

Lyophilized Peptide

The most stable form for long-term storage is the lyophilized powder.[1][4]

- Long-Term Storage: For extended periods, store lyophilized **Alexamorelin** at -20°C or preferably -80°C.[4][5] Under these conditions, most peptides can remain stable for several years.[6]
- Short-Term Storage: While -20°C is recommended, short-term storage of a few weeks at 4°C is generally acceptable for some peptides.[5]
- Handling: Before opening the vial, it is crucial to allow it to equilibrate to room temperature in a desiccator.[1] This prevents condensation and moisture absorption, which can significantly decrease peptide stability.[5] Keep the vial tightly sealed when not in use.[5]

Reconstituted Peptide Solution

The shelf-life of peptides in solution is very limited.[6]

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- Storage Temperature: Store reconstituted **Alexamorelin** solutions at -20°C.[6] If frequent use is required, it is best to prepare aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.[5][6]
- Short-Term Stability: For immediate experimental use, solutions can be stored at 4°C for up to one week, although this depends on the peptide's sequence.[5]
- pH Considerations: The stability of peptide solutions is pH-dependent. Using sterile buffers with a pH between 5 and 6 can prolong the storage life of the peptide solution.[6]

Storage Conditions Summary

Form	Temperature	Recommended Duration	Key Considerations
Lyophilized Powder	-20°C to -80°C	Several Years	Allow vial to reach room temperature before opening. Store in a desiccator.[1][5][6]
Reconstituted Solution	-20°C	Weeks to Months (Aliquot)	Avoid repeated freeze-thaw cycles by creating single-use aliquots.[5][6]
Reconstituted Solution	4°C	Up to 1 Week	For short-term use only. Monitor for signs of degradation or precipitation.[5]

Reconstitution Protocol

Reconstitution is the process of dissolving the lyophilized peptide in a suitable solvent to prepare a stock solution.[3] Following a sterile and precise procedure is critical for maintaining the peptide's biological activity.

Recommended Solvents

The choice of solvent depends on the peptide's properties and the intended application.

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Solvent	Use Case / Notes
Sterile, High-Purity Water	Recommended for most general applications where the peptide is readily soluble.[3]
Bacteriostatic Water (0.9% Benzyl Alcohol)	Suitable for preparing multi-use solutions, as it prevents microbial growth. Not recommended for cell culture experiments.
Sterile Dilute Acetic Acid (0.1%)	Can be used if the peptide has low solubility in neutral water.[5]
Sterile Buffers (pH 5-6)	Can enhance the stability of the peptide solution for storage.[6]

Experimental Protocol for Reconstitution

- Preparation: Work in a clean environment (e.g., a laminar flow hood) and use sterile equipment to prevent contamination.[3]
- Equilibration: Remove the vial of lyophilized **Alexamorelin** from cold storage and allow it to warm to room temperature for at least 20-30 minutes before opening.[1][5]
- Solvent Addition: Using a sterile syringe or pipette, carefully add the desired volume of the chosen solvent to the vial. Aim the stream of solvent down the side of the vial to avoid agitating the powder directly.
- Dissolution: Mix the contents gently by slowly swirling or inverting the vial.[3] If necessary, the vial can be gently vortexed or sonicated for short periods. Avoid vigorous shaking, as this can cause peptide aggregation or degradation.[3]
- Confirmation: Visually inspect the solution to ensure the peptide has fully dissolved and there are no visible particles.[3] The solution should be clear and homogeneous.
- Aliquoting: If the entire volume will not be used in a single experiment, divide the stock solution into single-use aliquots in sterile, low-protein-binding microcentrifuge tubes. This minimizes waste and prevents degradation from multiple freeze-thaw cycles.[5][6]

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- Storage: Immediately store the aliquots at the recommended temperature (-20°C for longer-term storage).[6]

Reconstitution Workflow Diagram

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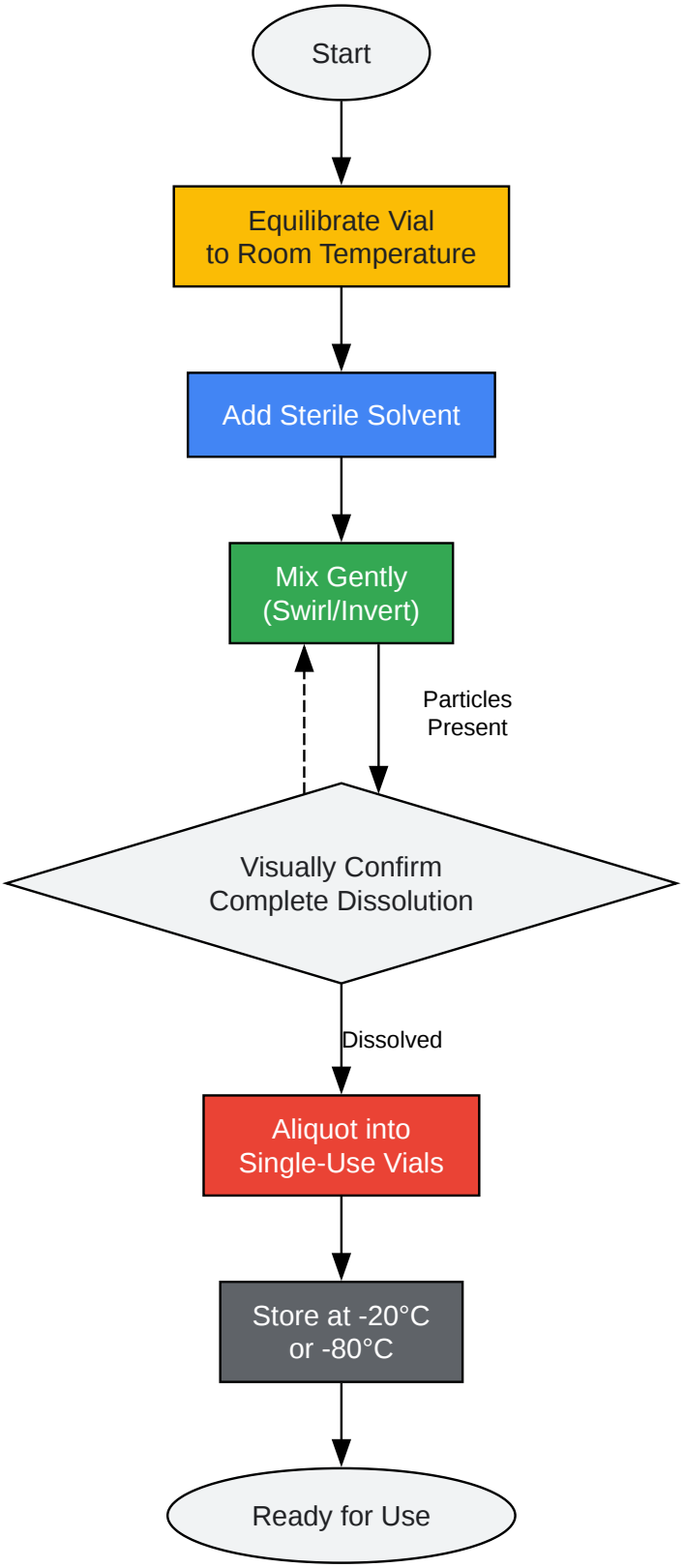

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Caption: A workflow for the proper reconstitution of lyophilized **Alexamorelin**.

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Mechanism of Action & Signaling Pathway

Alexamorelin is a synthetic agonist of the Growth Hormone Secretagogue Receptor (GHSR1a), a G protein-coupled receptor (GPCR).[2] The binding of **Alexamorelin** to GHSR1a, primarily located in the hypothalamus and pituitary gland, initiates an intracellular signaling cascade that culminates in the secretion of growth hormone.[2]

The primary signaling pathway activated by GHSR1a is through the Gq/11 protein, which leads to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium ([Ca2+]i) from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC). The subsequent increase in intracellular calcium is a key event that promotes the fusion of GH-containing vesicles with the cell membrane, resulting in GH release.

Alexamorelin Signaling Pathway Diagram

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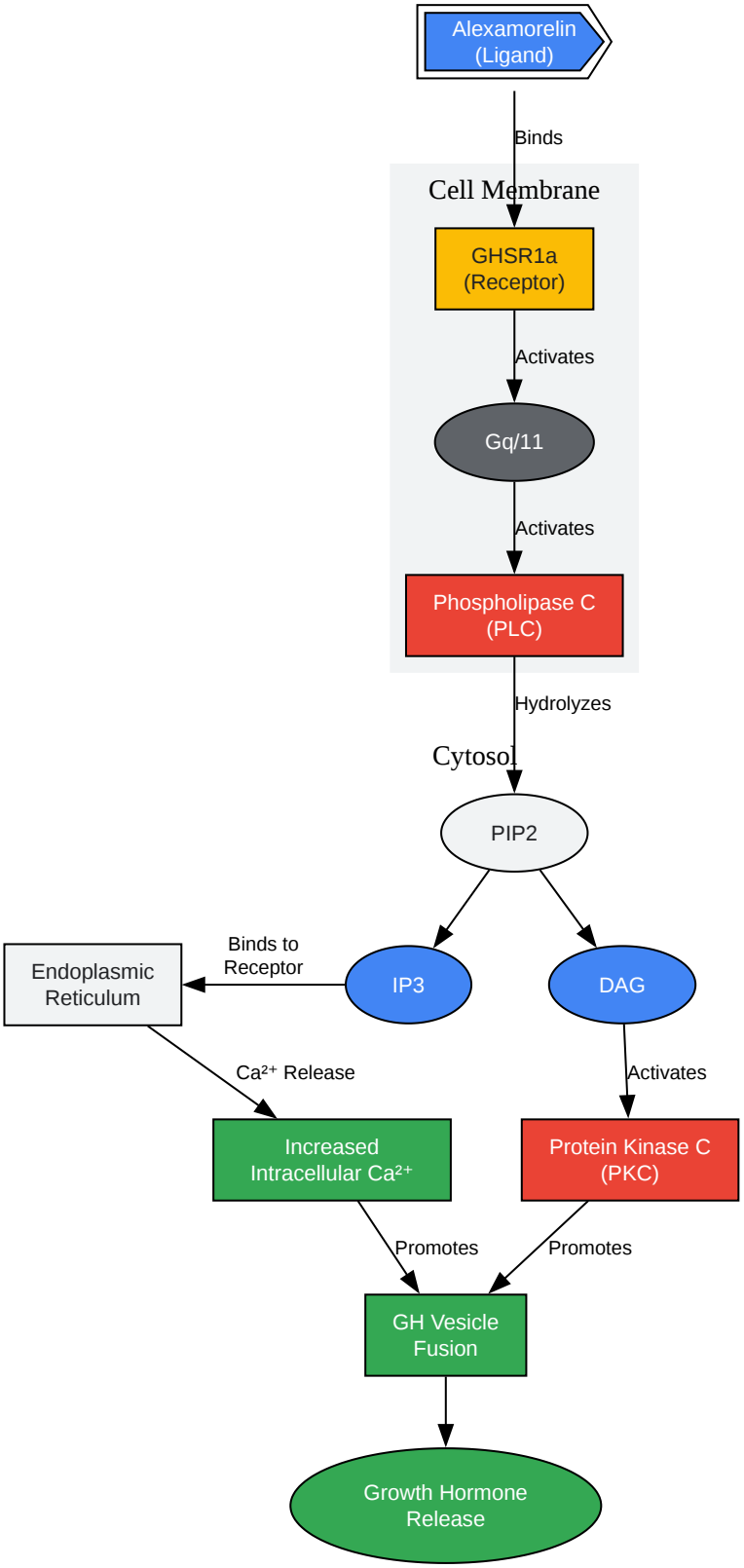

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Caption: Intracellular signaling cascade initiated by **Alexamorelin** binding to GHSR1a.

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